

Synonyms and alternative names for C.I. 12226-47-0

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Compound of Interest

Compound Name: **Reactive Yellow 15**

Cat. No.: **B13747826**

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An In-depth Technical Guide to C.I. **Reactive Yellow 15**

This technical guide provides a comprehensive overview of C.I. **Reactive Yellow 15** (CAS No. 12226-47-0), a significant dye in the textile industry. The guide is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, and relevant experimental protocols.

Chemical Identity and Synonyms

C.I. **Reactive Yellow 15** is a single azo class reactive dye.^[1] It is widely known by various synonyms and trade names across different suppliers and regions. A comprehensive list of these alternative names is provided below to aid in its identification in literature and commercial products.

Table 1: Synonyms and Alternative Names for C.I. **Reactive Yellow 15**

Type	Name
C.I. Name	C.I. Reactive Yellow 15[2]
CAS Registry No.	12226-47-0[1][3]
Common Synonyms	Reactive Yellow 15, Reactive Yellow GR, Reactive Yellow KN-GR[1][3]
Trade Names	Remazol Yellow GR, Cavalite Yellow GR, Diamira Yellow GR, Intracron Yellow VS-GR, Benzactiv Yellow V-GR 133, Primazin Yellow GRL[2][4][5]
IUPAC Name	disodium;4-[4-[[2-methoxy-5-methyl-4-(2-sulfonatoxyethylsulfonyl)phenyl]diazenyl]-5-methyl-3-oxo-1H-pyrazol-2-yl]benzenesulfonate[2]
Other Identifiers	AX00C3ZTBP (UNII), DTXSID701013665 (EPA CompTox), EINECS 247-170-4[2][6]

Physicochemical Properties

The key physicochemical properties of C.I. **Reactive Yellow 15** are summarized in the table below. This data is essential for understanding its behavior in various applications, particularly in dyeing processes.

Table 2: Physicochemical Properties of C.I. **Reactive Yellow 15**

Property	Value
Molecular Formula	C ₂₀ H ₂₀ N ₄ Na ₂ O ₁₁ S ₃ [1][2][7]
Molecular Weight	634.57 g/mol [1][3][7]
Appearance	Yellow Powder[1][4]
Solubility	Soluble in water (50 g/L)[1]
Chemical Class	Single azo class[1][3]

Synthesis and Manufacturing

The manufacturing of C.I. **Reactive Yellow 15** involves a two-step process: diazotization followed by a coupling reaction.[1]

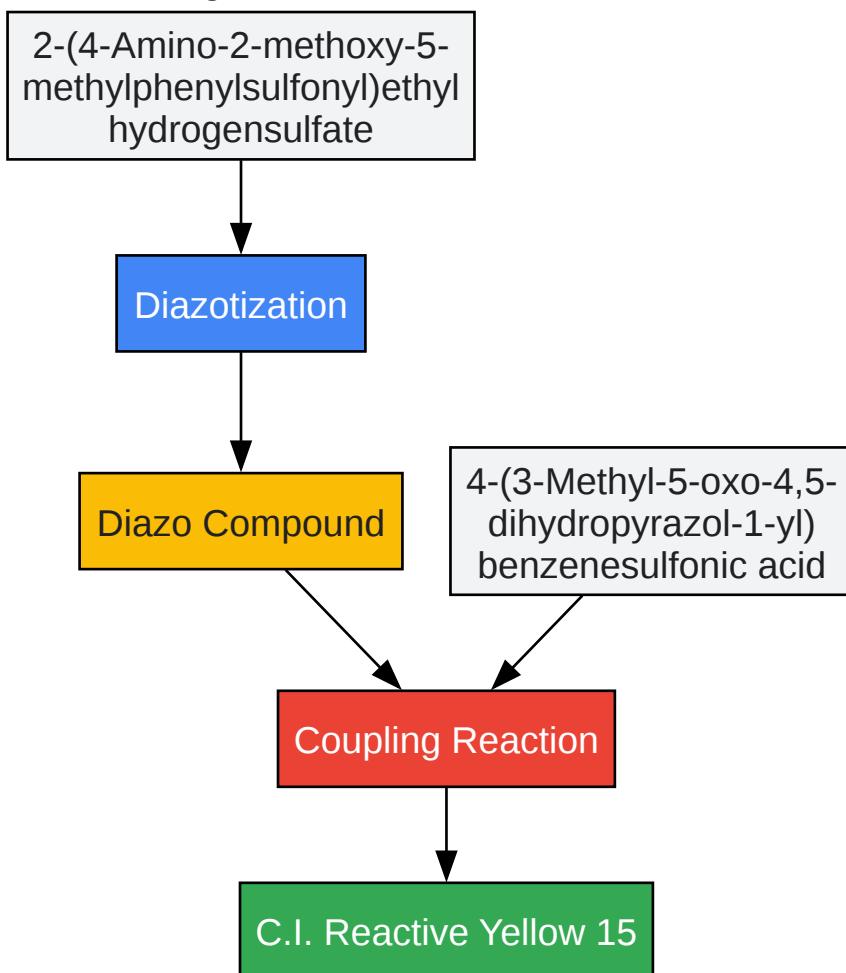
Manufacturing Protocol

The synthesis of C.I. **Reactive Yellow 15** is achieved through the following steps:

- **Diazotization:** 2-(4-Amino-2-methoxy-5-methylphenylsulfonyl)ethyl hydrogensulfate undergoes diazotization.[1]
- **Coupling:** The resulting diazo compound is then coupled with 4-(3-Methyl-5-oxo-4,5-dihdropyrazol-1-yl)benzenesulfonic acid.[1]

Manufacturing Workflow Diagram

Manufacturing Workflow of C.I. Reactive Yellow 15

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Caption: Manufacturing workflow for C.I. **Reactive Yellow 15**.

Experimental Protocols

Biodegradation of Reactive Yellow 15

A study by Hameed and Ismail (2020) investigated the biodegradation of **Reactive Yellow 15** using immobilized microbial cultures.[8]

Microbial Culture and Immobilization:

- Microbial Source: Mixed microbial cultures were sourced from activated sludge.[8]

- **Immobilization:** The microbial cells were immobilized using biocarriers such as Sodium Alginate (SA), Starch (St), and Gelatin (Ge), which were cross-linked with Polyvinyl Alcohol (PVA).[\[8\]](#)

Biodegradation Assay:

- **Free Cells:** Batch experiments were conducted under static conditions for 72 hours.[\[8\]](#)
- **Immobilized Cells:** Experiments were performed in a shaking incubator for 48 hours to improve mass transfer.[\[8\]](#)

Operating Conditions:

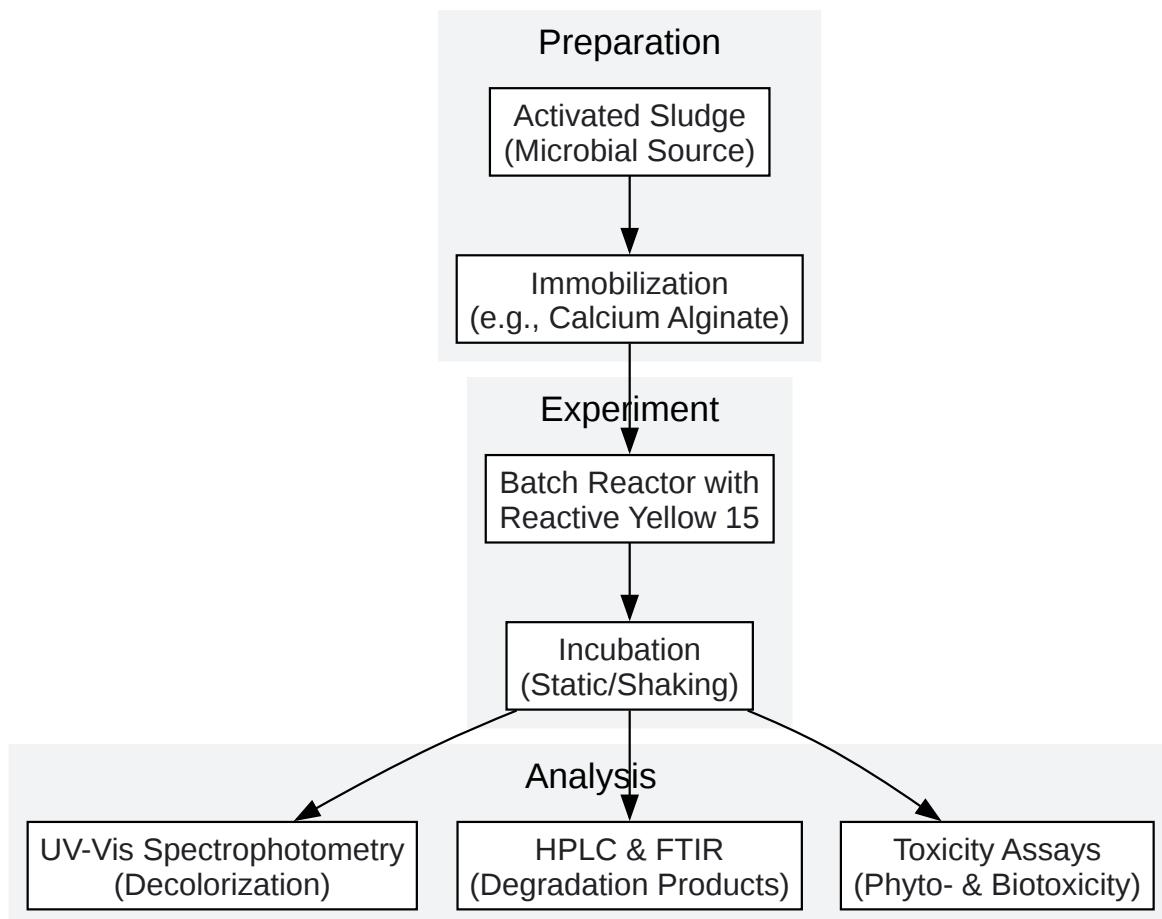
- Initial Dye Concentration: 10 mg/L of **Reactive Yellow 15**.[\[8\]](#)
- Hydraulic retention time (HRT) and organic loading rate (OLR) were controlled.[\[8\]](#)

Analytical Methods:

- **Decolorization Monitoring:** A UV-Vis spectrophotometer was used to monitor the decolorization process.[\[8\]](#)
- **Confirmation of Biodegradation:** HPLC and FTIR analyses were conducted to confirm the breakdown of the parent dye molecule.[\[8\]](#)
- **Toxicity Assessment:** Phytotoxicity and biotoxicity assays were performed to evaluate the toxicity of the dye before and after degradation.[\[8\]](#)

Experimental Workflow for Dye Biodegradation

Experimental Workflow for Dye Biodegradation

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References

- 1. worlddyevariety.com [worlddyevariety.com]

- 2. Reactive Yellow 15 | C20H20N4Na2O11S3 | CID 135565311 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. vianadyes.com [vianadyes.com]
- 4. Reactive Yellow 15 | lookchem [lookchem.com]
- 5. Reactive Yellow 15 | 12226-47-0 [chemicalbook.com]
- 6. GSRS [gsrs.ncats.nih.gov]
- 7. shreeumiyadyechem.com [shreeumiyadyechem.com]
- 8. benchchem.com [benchchem.com]
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